

Proper Disposal Procedures: 1-Bromo-2-methyloctane

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Compound of Interest

Compound Name: 1-Bromo-2-methyloctane

CAS No.: 127839-46-7

Cat. No.: B150990

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Executive Safety Summary

Immediate Action Required: **1-Bromo-2-methyloctane** is a halogenated alkyl bromide.^{[1][2][3]} Unlike standard organic solvents (e.g., acetone, hexane), it possesses a density greater than water and contains bromine atoms that generate corrosive hydrogen bromide (HBr) gas upon combustion.^{[1][4][5]}

- Strict Prohibition: NEVER dispose of this chemical down the drain.^{[1][2][3][6]} It will sink to the bottom of p-traps, degrade plumbing seals, and persist in the water table.^{[1][4]}
- Primary Disposal Stream: Halogenated Solvent Waste.^{[1][2][3]}
- Flash Point Classification: Treat as Combustible Liquid (Class IIIA) for storage and transport.^{[1][2][3][5]}

Technical Identity & Physical Properties

Effective disposal requires understanding the physical behavior of the compound in the waste stream.^{[2][3][5]} **1-Bromo-2-methyloctane** is a branched C9 alkyl halide.^{[1][2][4][3][5]}

Property	Data	Operational Implication
CAS Number	127839-46-7 (Isomer specific)	Use for waste manifesting.[1][2][3][5]
Physical State	Liquid (Colorless to Pale Yellow)	Requires liquid-tight HDPE or glass containment.[1][2][3][5]
Density	> 1.0 g/mL (Estimated ~1.1 g/mL)	Sinks in water. Forms the bottom layer in aqueous mixtures.[1][2][3][5]
Solubility	Immiscible in water	Will not dilute in aqueous waste streams; requires organic solvent stream.[1][2][3]
Flash Point	> 60°C (Estimated based on C8 homologs)	Combustible. Keep away from oxidizers and high heat.[1][2][3][5]
Boiling Point	~200°C (Estimated)	Low volatility compared to lower alkyl halides, but vapors can still accumulate.[1][2][4][3][5]

Step-by-Step Disposal Protocol

Phase 1: Segregation (The Critical Step)

The most common error in laboratory waste management is mixing halogenated and non-halogenated solvents.[1][3][5]

- Rule: If the waste contains >1% **1-Bromo-2-methyloctane**, the entire container must be classified as Halogenated Waste.[1][2][4][3]
- Reasoning: Non-halogenated waste is often used as fuel blending for cement kilns.[1][2][3] Halogenated waste requires specialized incinerators with acid gas scrubbers to neutralize HBr and Br₂ emissions.[2][3][5] Contaminating a non-halogenated stream with this compound can shut down a facility's incinerator or violate their EPA permit.[2][3]

Phase 2: Packaging & Containment

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass containers.[\[1\]\[2\]\[3\]\[5\]](#)
 - Avoid: Standard metal cans (unless lined), as alkyl bromides can hydrolyze slightly over time to form HBr, which corrodes metal.[\[1\]\[4\]\[3\]\[5\]](#)
- Headspace: Leave at least 10% headspace in the container to allow for thermal expansion.[\[1\]\[2\]\[3\]](#)
- Closure: Ensure caps are screw-top and solvent-resistant (polypropylene/Teflon lined).[\[1\]\[2\]\[3\]\[5\]](#)

Phase 3: Labeling & Manifesting

Affix a hazardous waste label immediately upon the first addition of waste.[\[1\]\[2\]\[3\]\[6\]](#)

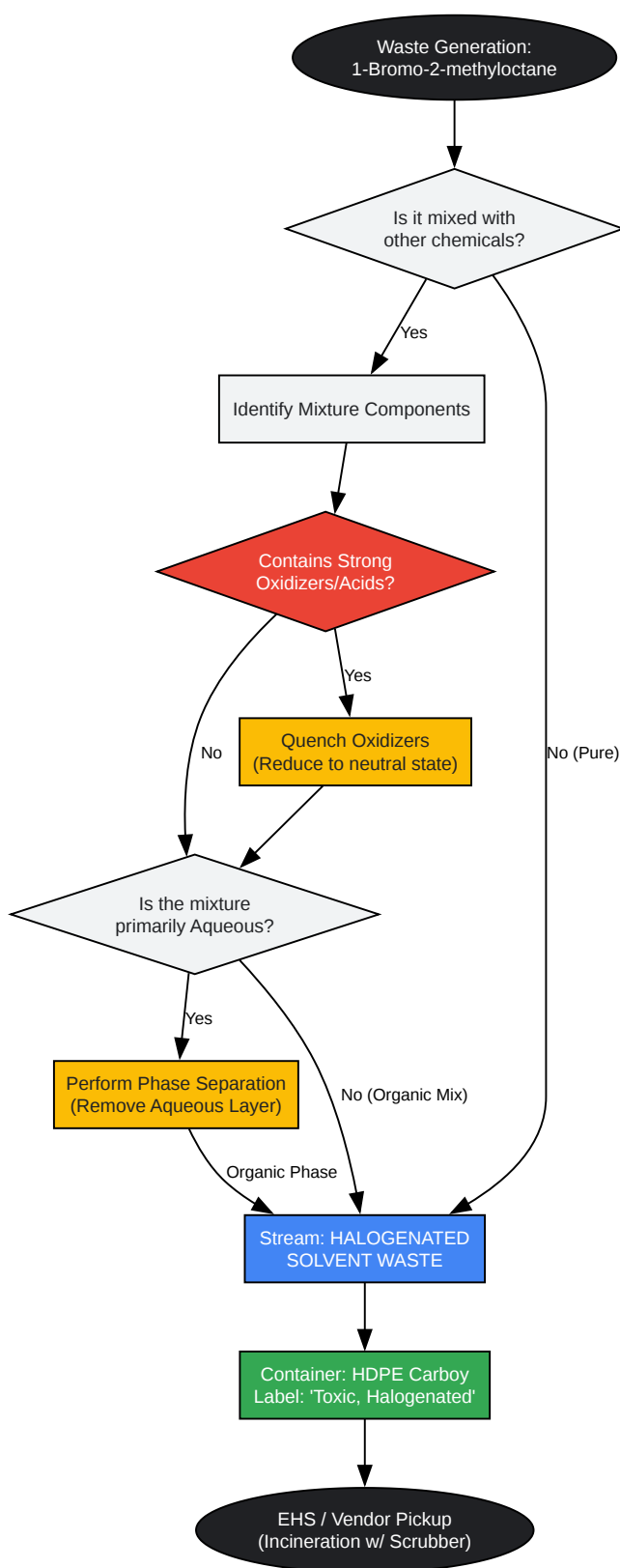
- Chemical Name: Write out "**1-Bromo-2-methyloctane**" fully. Do not use abbreviations like "Alkyl Bromide."
- Hazard Checkboxes: Mark Toxic and Combustible/Flammable.[\[1\]\[2\]\[3\]](#)
- Constituents: If part of a reaction mixture, list all solvents (e.g., "**1-Bromo-2-methyloctane** (5%), Dichloromethane (95%)").

Phase 4: Spill Response (Small Scale < 500mL)

- Evacuate & Ventilate: Remove ignition sources.
- PPE: Nitrile gloves (double gloved recommended for alkyl halides), splash goggles, lab coat.[\[1\]\[4\]\[3\]\[5\]\[7\]](#)
- Absorb: Do not use paper towels alone (evaporation risk).[\[1\]\[2\]\[3\]](#) Use vermiculite, diatomaceous earth, or activated carbon pads.[\[1\]\[2\]\[4\]\[3\]](#)
- Collect: Scoop absorbed material into a wide-mouth jar, seal, and label as "Solid Debris with Halogenated Solvents."

Visual Disposal Workflow

The following diagram outlines the decision logic for disposing of **1-Bromo-2-methyloctane** to ensure regulatory compliance.



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Figure 1: Decision logic for the segregation and packaging of **1-Bromo-2-methyloctane** waste streams.

Scientific Rationale: Why This Protocol Matters

1. The Incineration Chemistry (Mechanism of Regulation) Standard hydrocarbon waste is incinerated to generate heat (fuel blending).^{[1][3][5]} However, alkyl bromides undergo the following combustion reaction:

The generation of Hydrogen Bromide (HBr) gas is the critical concern.^{[1][3][5]} HBr is highly corrosive to incinerator linings and is a regulated air pollutant.^{[3][5]} By segregating this into the "Halogenated" stream, waste handlers ensure it is routed to an incinerator equipped with a caustic scrubber (usually NaOH spray) that neutralizes the acid gas:

^{[1][4][5]}

2. Density-Driven Plumbing Hazards Because **1-Bromo-2-methyloctane** is denser than water ($\rho > 1.0$), if poured down a sink, it will not flush away.^{[1][2][4][3][5]} It settles in the "U" bend (p-trap) of the pipe.^{[1][2][3]} Over time, it acts as a solvent reservoir, slowly dissolving PVC glues or rubber gaskets, leading to leaks and releasing toxic vapors back into the lab via the drain.^{[4][3][5]}

Chemical Compatibility Matrix

Store and dispose of **1-Bromo-2-methyloctane** separate from the following incompatible classes to prevent fire or toxic gas evolution.

Incompatible Class	Potential Reaction	Corrective Action
Strong Oxidizers (e.g., Nitric Acid, Peroxides)	Exothermic reaction; potential ignition.[1][2][4][3][5]	Neutralize oxidizers before mixing, or use separate waste containers.[4][3]
Strong Bases (e.g., NaOH, KOH)	Dehydrohalogenation (Elimination reaction) forming alkenes and heat.[1][4][3][5]	Keep streams separate.
Alkali Metals (e.g., Sodium, Lithium)	Wurtz coupling reaction (Violent/Explosive).[1][4][3][5]	CRITICAL: Never mix halogenated waste with active metals.[1][2][3]
Aluminum/Magnesium Powder	Formation of Grignard-type reagents or pyrophoric reaction.[1][2][3]	Segregate metals into solid waste.[2][3]

References

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- To cite this document: BenchChem. [Proper Disposal Procedures: 1-Bromo-2-methyloctane]. BenchChem, [2026]. [Online PDF]. Available at:
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